

# Application Notes and Protocols for Spiramycin III in Veterinary Medicine

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## Compound of Interest

Compound Name: Spiramycin III

Cat. No.: B1681078

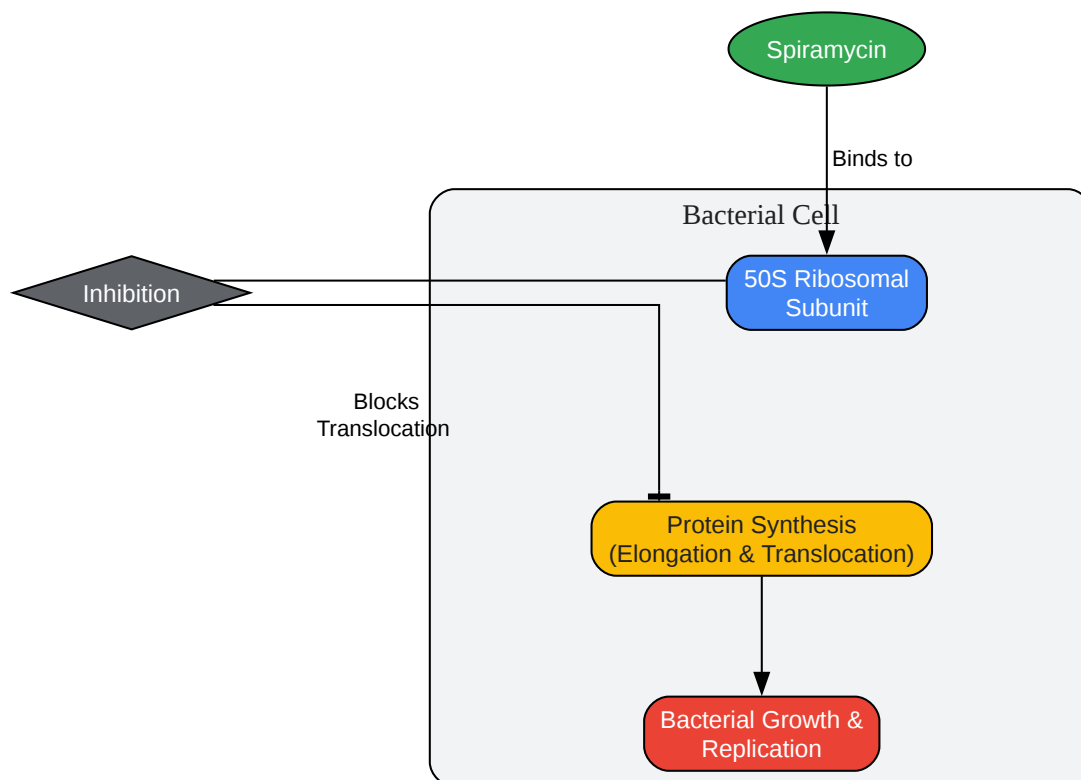
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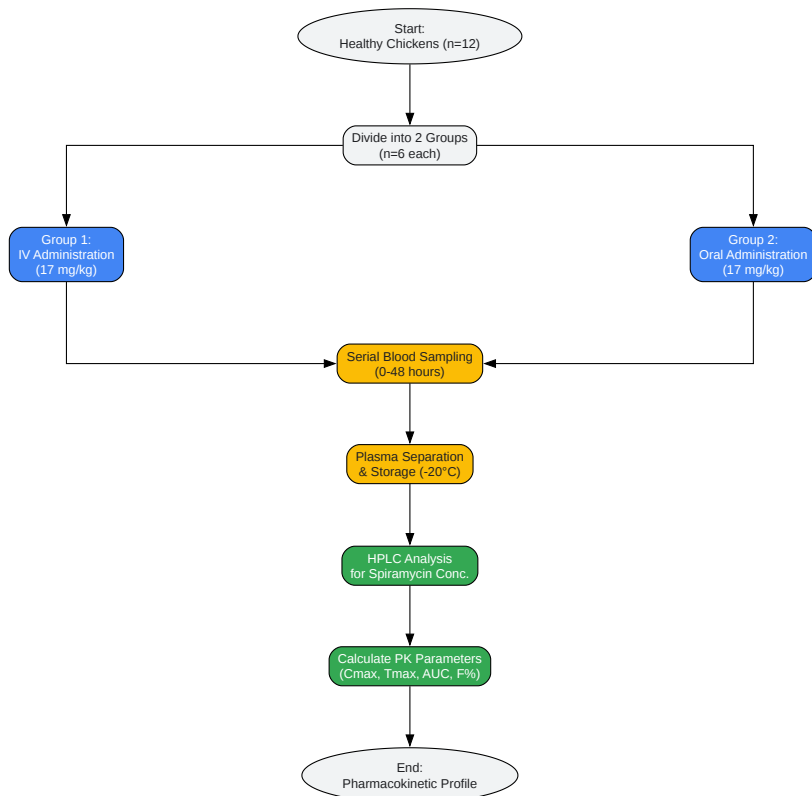
## Introduction

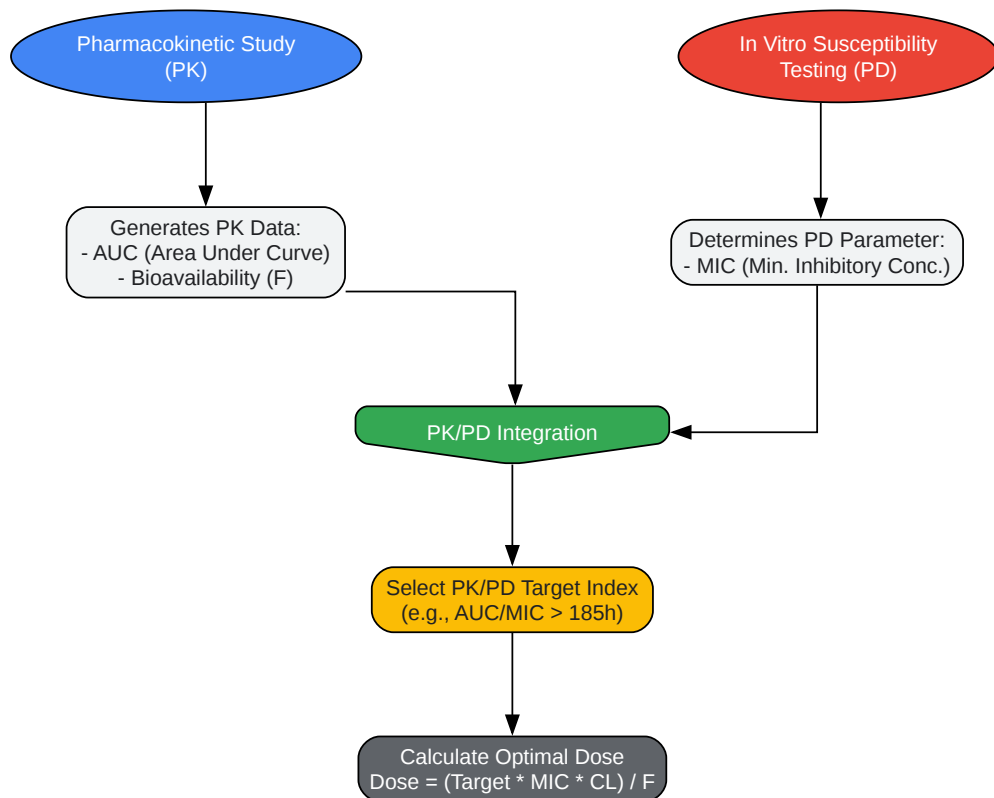
Spiramycin is a 16-membered ring macrolide antibiotic derived from *Streptomyces ambofaciens*.<sup>[1]</sup> It is a composite drug, naturally occurring as a mixture of three main components: Spiramycin I (approximately 63%), Spiramycin II (approximately 24%), and **Spiramycin III** (approximately 13%).<sup>[1]</sup> In veterinary medicine, Spiramycin is utilized for the treatment and control of a range of bacterial and mycoplasmal infections in species such as cattle, chickens, and pigs.<sup>[2][3]</sup> Its applications include therapy for respiratory diseases, mastitis, arthritis, foot-rot, and infectious gastroenteritis.<sup>[4]</sup> This document provides detailed application notes and protocols for researchers and drug development professionals focusing on Spiramycin, with specific attention to its components where data is available.

## Mechanism of Action

Spiramycin exerts its bacteriostatic effect by inhibiting protein synthesis in susceptible microorganisms.<sup>[1][5]</sup> It binds to the 50S subunit of the bacterial ribosome, which blocks the translocation step of protein elongation.<sup>[5][6]</sup> This action prevents the bacteria from growing and replicating, allowing the host's immune system to overcome the infection.<sup>[5]</sup> Spiramycin is effective against Gram-positive bacteria, Chlamydiae, Mycoplasma, Toxoplasma gondii, and Cryptosporidium species.<sup>[1][7]</sup>







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